

# An In-depth Technical Guide on the Safety, Handling, and MSDS of Isovaleronitrile

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## Compound of Interest

Compound Name: Isovaleronitrile

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This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **isovaleronitrile** (also known as 3-methylbutanenitrile). The following sections detail the physical and chemical properties, hazard classifications, toxicological data, and protocols for safe handling, storage, and emergency procedures.

## Chemical and Physical Properties

**Isovaleronitrile** is a flammable and toxic liquid.<sup>[1][2]</sup> Its key physical and chemical properties are summarized below.

| Property          | Value                        | References |
|-------------------|------------------------------|------------|
| Molecular Formula | C5H9N                        | [1]        |
| Molecular Weight  | 83.13 g/mol                  | [1]        |
| Appearance        | Liquid                       | [3]        |
| Boiling Point     | 128-130 °C at 730 mmHg       | [3]        |
| Density           | 0.795 g/mL at 25 °C          | [3]        |
| Flash Point       | 28 °C (82.4 °F) - closed cup | [3][4][5]  |
| Refractive Index  | n <sub>20/D</sub> 1.393      | [3]        |
| Vapor Pressure    | 11.2 mmHg at 25°C            | [6]        |

## Hazard Identification and Classification

**Isovaleronitrile** is classified as a hazardous substance. The GHS hazard classifications are provided below.

| Hazard Class                                     | Category | Hazard Statement                       | References   |
|--------------------------------------------------|----------|----------------------------------------|--------------|
| Flammable Liquids                                | 3        | H226: Flammable liquid and vapor       | [1][2][3]    |
| Acute Toxicity, Oral                             | 3        | H301: Toxic if swallowed               | [1][2][3]    |
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation           | [1][2][3][4] |
| Serious Eye Damage/Eye Irritation                | 2        | H319: Causes serious eye irritation    | [1][2][3][4] |
| Specific Target Organ Toxicity - Single Exposure | 3        | H335: May cause respiratory irritation | [1][2][3]    |

Signal Word: Danger[1][3]

Hazard Pictograms:

- GHS02: Flame
- GHS06: Skull and crossbones
- GHS07: Exclamation mark[2]

## Toxicological Information

The toxicity of aliphatic nitriles like **isovaleronitrile** is often associated with the metabolic release of cyanide.[7]

| Toxicity Data | Value     | Species | References |
|---------------|-----------|---------|------------|
| Oral LD50     | 233 mg/kg | Mouse   | [2]        |

Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.[4] Inhalation of aliphatic nitriles can lead to chest pain, tightness in the chest, nausea, vomiting, tachycardia, and seizures.[7]

## Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, eye and face protection.[4]
- Use only in a well-ventilated area or under a chemical fume hood.[4]
- Avoid breathing mist, vapors, or spray.[4]
- Do not get in eyes, on skin, or on clothing.[4]
- Keep away from open flames, hot surfaces, and sources of ignition.[4]
- Use only non-sparking tools and take precautionary measures against static discharges.[4]

- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

#### Storage:

- Keep container tightly closed in a dry and well-ventilated place.[\[4\]](#)
- Store in a flammables area, away from heat, sparks, and flame.[\[4\]](#)
- For product quality, keep refrigerated.[\[4\]](#)
- Store locked up.[\[2\]](#)
- Incompatible with strong oxidizing agents.[\[4\]](#)

## Personal Protective Equipment (PPE)

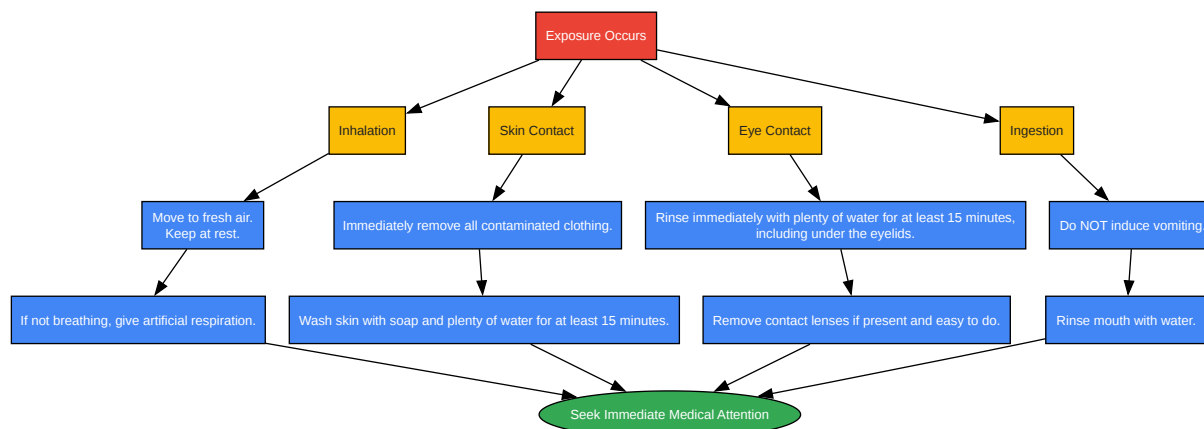
A comprehensive PPE program should be in place when handling **isovaleronitrile**.

| PPE Type               | Specifications                                                                                                                                                                                                                                | References          |
|------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------|
| Eye/Face Protection    | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.                                                                   | <a href="#">[4]</a> |
| Skin Protection        | Wear appropriate protective gloves and clothing to prevent skin exposure.                                                                                                                                                                     | <a href="#">[4]</a> |
| Respiratory Protection | Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. | <a href="#">[4]</a> |

## First Aid Measures

Immediate medical attention is required for any exposure to **isovaleronitrile**.[\[4\]](#)

First Aid Procedures Workflow



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Caption: First aid procedures for **isovaleronitrile** exposure.

## Firefighting Measures

Suitable Extinguishing Media: Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[4] Water mist may be used to cool closed containers.[4]

Specific Hazards:

- Flammable liquid.[4]
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[4]
- Containers may explode when heated.[4]
- Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and nitrogen oxides (NO<sub>x</sub>).[4] Very toxic cyanide gas may be produced in a fire.[5]

Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode and full protective gear.[4]

## Accidental Release Measures

### Personal Precautions:

- Evacuate personnel to safe areas.[4]
- Keep people away from and upwind of the spill/leak.[4]
- Ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Use personal protective equipment as required.[4]
- Take precautionary measures against static discharges.[4]

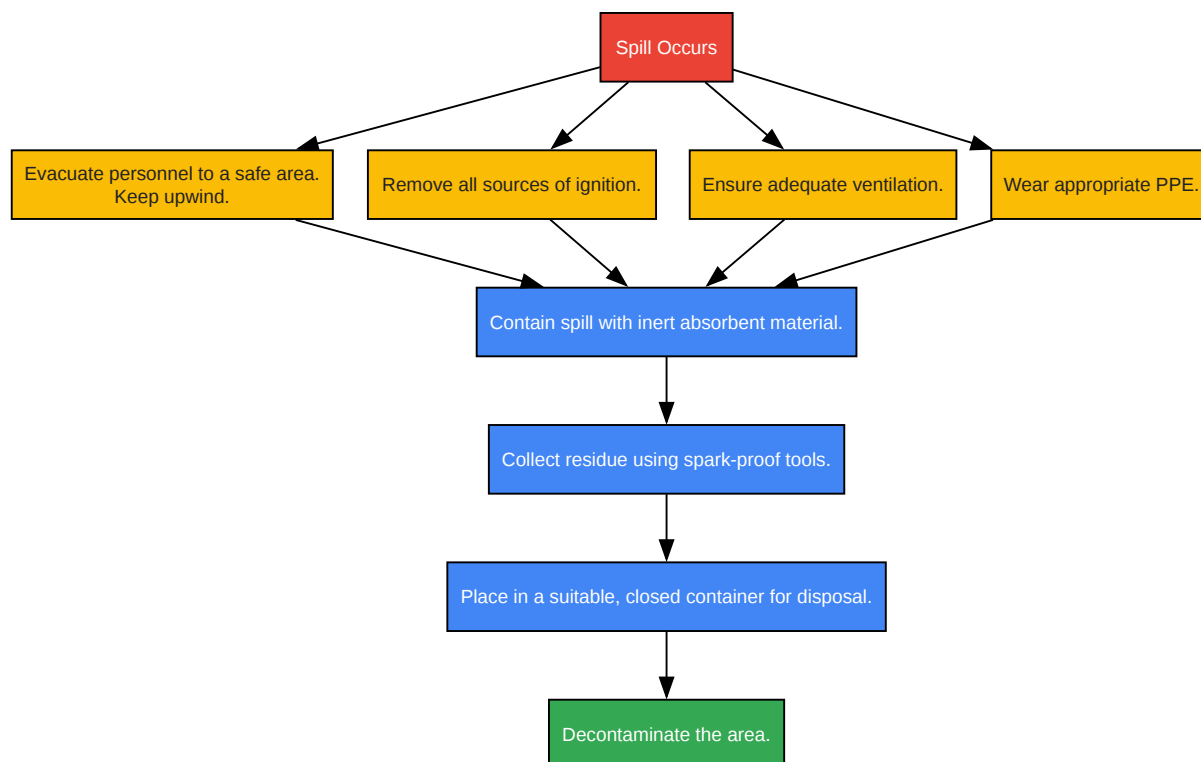
### Environmental Precautions:

- Should not be released into the environment.[4]
- Prevent further leakage or spillage if safe to do so.[8] Do not let the product enter drains.[8]

### Methods for Containment and Cleanup:

- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[4][9]
- Keep in suitable, closed containers for disposal.[4]
- Use spark-proof tools and explosion-proof equipment.[4]

### Spill Response Workflow



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Caption: Workflow for handling an **isovaleronitrile** spill.

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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